

Safeguarding Researchers: A Comprehensive Guide to Handling AMPA Receptor Modulator-2

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Compound of Interest

Compound Name: AMPA receptor modulator-2

Cat. No.: B8144490

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Researchers and drug development professionals working with **AMPA receptor modulator-2** must adhere to stringent safety protocols to mitigate potential hazards. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this potent neuroactive compound.

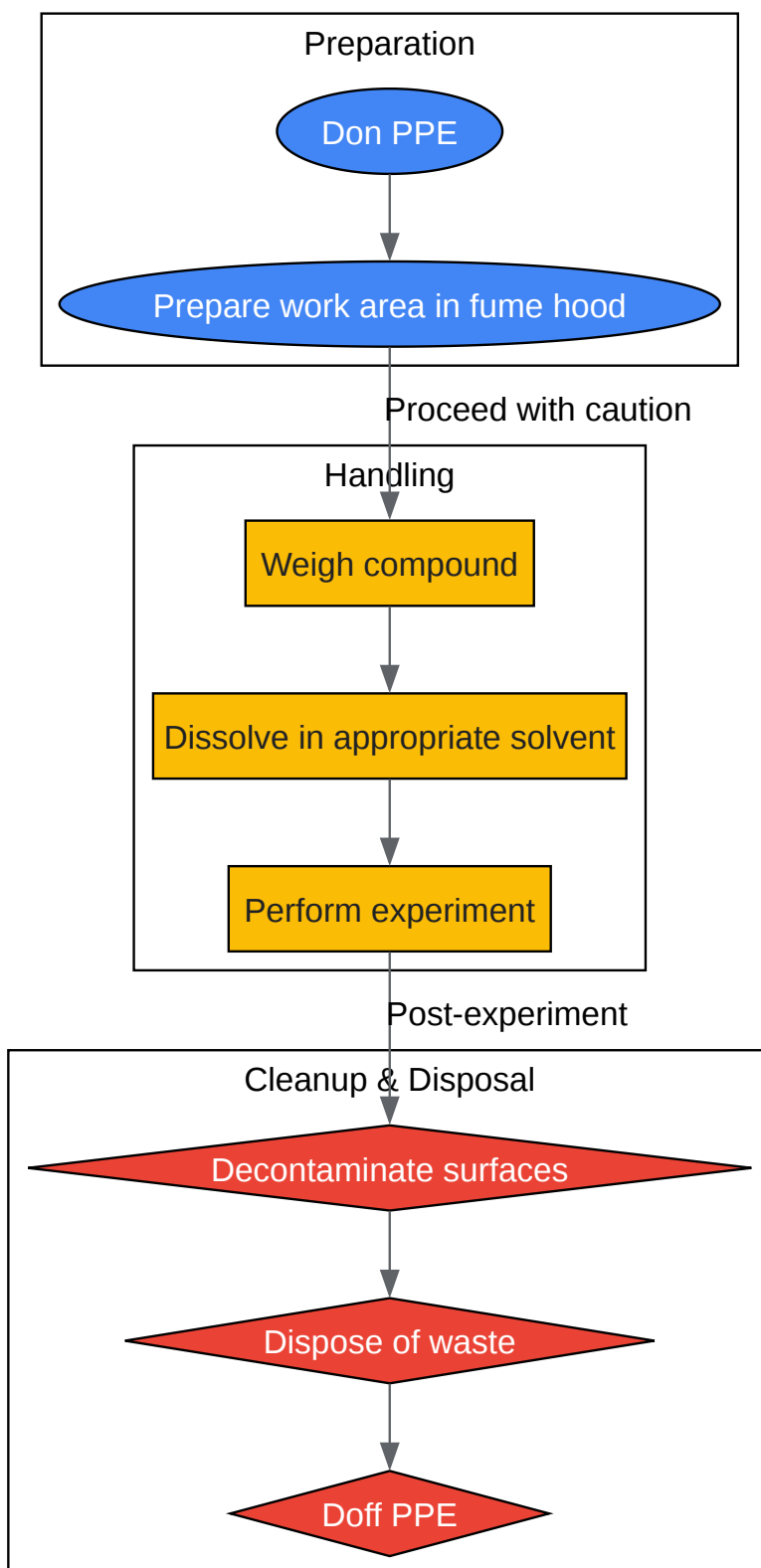
Hazard Identification and Personal Protective Equipment (PPE)

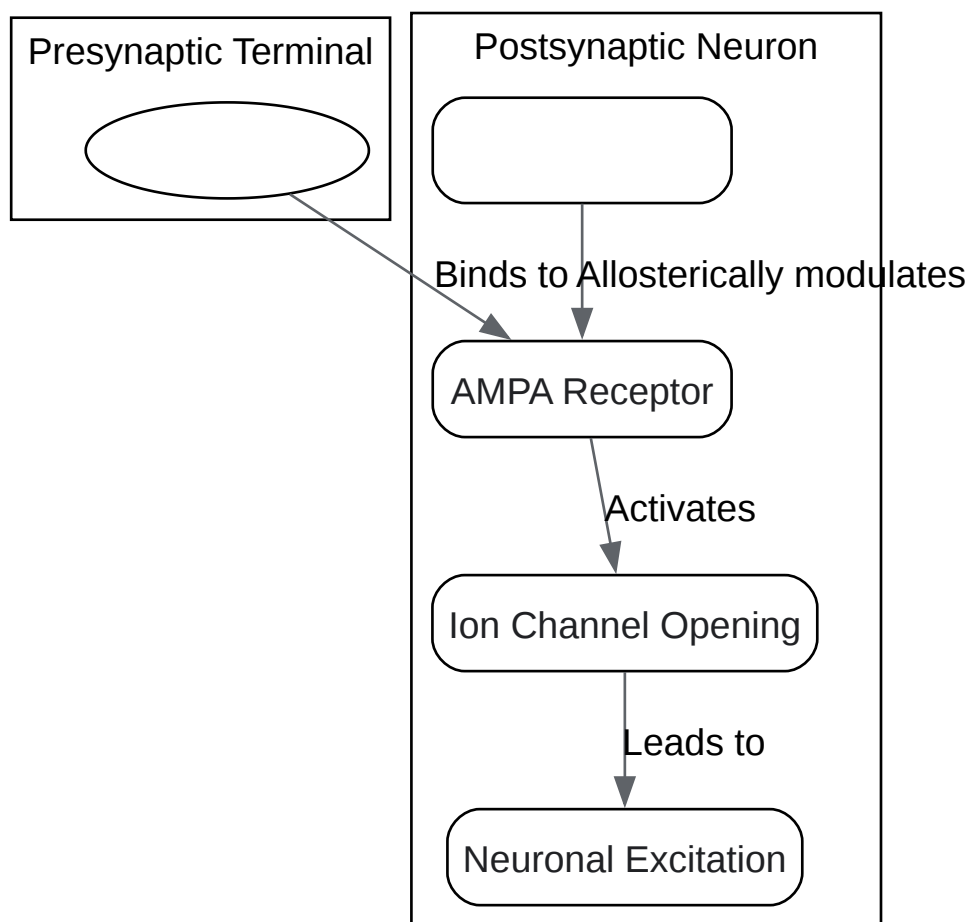
AMPA receptor modulator-2 is classified with specific hazard statements, necessitating the use of appropriate personal protective equipment. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation. Therefore, a comprehensive PPE strategy is mandatory for all personnel handling this compound.

Hazard ID	Hazard Statement	Required Personal Protective Equipment (PPE)
H315	Causes skin irritation	Gloves: Nitrile or other chemically resistant gloves. Lab Coat: Standard laboratory coat.
H319	Causes serious eye irritation	Eye Protection: Safety glasses with side shields or goggles.
H335	May cause respiratory irritation	Respiratory Protection: Use in a well-ventilated area or with local exhaust ventilation (e.g., fume hood). If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

Operational Procedures for Safe Handling

Adherence to a strict operational workflow is critical to minimize exposure and ensure a safe laboratory environment. The following step-by-step process outlines the key stages of handling **AMPA receptor modulator-2**.





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